

Personal protective equipment for handling Ethyl thioacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl thioacetate

Cat. No.: B1618606

[Get Quote](#)

Essential Safety and Handling Guide for Ethyl Thioacetate

This guide provides immediate safety, operational, and disposal protocols for the handling of **Ethyl thioacetate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Ethyl thioacetate (CAS: 625-60-5) is a highly flammable and hazardous compound with a characteristic strong, unpleasant odor.^{[1][2]} Adherence to strict safety protocols is mandatory to mitigate risks of exposure and injury.

Hazard and Property Overview

Understanding the inherent risks and physical properties of **Ethyl thioacetate** is the first step in safe handling.

Table 1: Hazard Classification^{[1][3][4]}

Hazard Classification	GHS Code	Signal Word	Hazard Statement
Flammable Liquids	H225	Danger	Highly flammable liquid and vapour
Acute Toxicity, Oral	H302	Danger	Harmful if swallowed
Skin Irritation	H315	Danger	Causes skin irritation
Serious Eye Damage	H318	Danger	Causes serious eye damage

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₄ H ₈ OS[5]
Molecular Weight	104.17 g/mol [5][6]
Appearance	Colorless to pale yellow liquid[7]
Odor	Strong, unpleasant, sulfurous (like garlic or onion)[4][7]
Boiling Point	116 °C[4]
Flash Point	18 °C (64.4 °F) - closed cup[4]
Density	0.979 g/mL at 25 °C[4]
Solubility	Insoluble in water; soluble in alcohol and diethyl ether.[6][7]

Operational Plan: Personal Protective Equipment (PPE) and Procedures

A comprehensive operational plan, including the correct use of PPE and standardized procedures, is critical for safety.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Ethyl thioacetate**. Always consult your institution's specific safety guidelines and the glove manufacturer's compatibility chart.[\[8\]](#)

Table 3: Required Personal Protective Equipment

Area of Protection	Required PPE	Specifications and Best Practices
Eye & Face	Chemical Safety Goggles & Face Shield	Wear chemical safety goggles that meet OSHA or EN166 standards. [9] A face shield should be worn over goggles when there is a splash hazard. [10] Ensure eyewash stations are immediately accessible. [9] [11]
Skin & Body	Chemical-Resistant Gloves & Lab Coat	Wear appropriate protective gloves and a fully-buttoned lab coat to prevent skin exposure. [9] Butyl rubber gloves are often recommended for similar chemicals; nitrile gloves may not be suitable. [8] [12] Remove and properly dispose of contaminated clothing immediately. [1]
Respiratory	Fume Hood or Respirator	All work must be conducted in a properly functioning chemical fume hood. [3] If engineering controls are insufficient, use a NIOSH/MSHA approved respirator with an organic vapor filter (Type A, Brown). [9]

Handling and Storage Protocols

Safe Handling Procedures:

- Ventilation: Always handle **Ethyl thioacetate** inside a certified chemical fume hood to prevent vapor inhalation.[3]
- Ignition Sources: This substance is highly flammable. Keep it away from heat, sparks, open flames, and hot surfaces.[1][9] Do not smoke in the handling area.[3]
- Equipment: Use only non-sparking tools and explosion-proof electrical equipment.[9][13]
- Static Discharge: Ground and bond all containers and receiving equipment to prevent static electricity buildup, which can ignite vapors.[9][13]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[1] Wash hands and face thoroughly after handling and before breaks.[1][9]

Storage Plan:

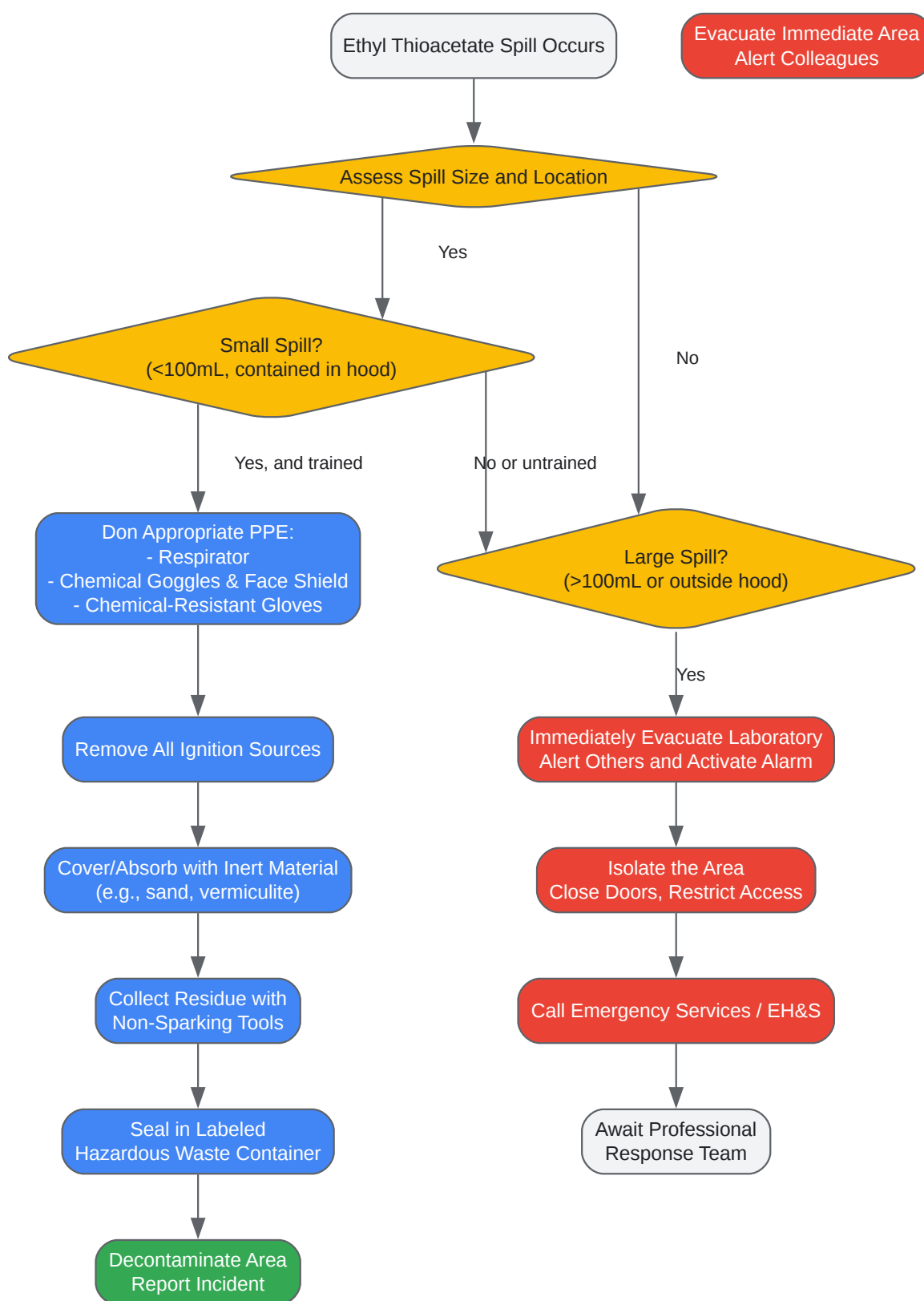
- Container: Keep the container tightly closed in a dry, cool, and well-ventilated area.[1][9]
- Location: Store in a designated flammables storage cabinet or area, away from incompatible materials.[11]
- Conditions: Protect from direct sunlight and sources of ignition.[14]

Emergency and Disposal Plans

Immediate and correct response to emergencies and proper disposal are crucial for laboratory safety and environmental protection.

Emergency Procedures: Spills and First Aid

Spill Response Protocol: In the event of a spill, follow the workflow below. The primary objective is to ensure personnel safety while containing the release.



[Click to download full resolution via product page](#)

Caption: Workflow for responding to an **Ethyl Thioacetate** spill.

Table 4: First Aid Measures

Exposure Route	First Aid Instructions
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. [9] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek immediate medical attention.[1]
Skin Contact	Take off immediately all contaminated clothing. [1] Wash off with plenty of water for at least 15 minutes.[13] If skin irritation persists, call a physician.[13]
Inhalation	Remove person to fresh air and keep comfortable for breathing.[1] Get medical advice if you feel unwell.[1]
Ingestion	Do NOT induce vomiting.[10] Clean mouth with water and drink plenty of water afterwards.[13] Call a POISON CENTER or doctor immediately if you feel unwell.[1]

Disposal Plan

Ethyl thioacetate and any materials contaminated with it must be treated as hazardous waste.
[9] Under no circumstances should it be disposed of down the drain or in regular trash.[3][9]

- **Waste Collection:** Collect all **Ethyl thioacetate** waste in a designated, compatible, and clearly labeled hazardous waste container.[8]
- **Container Sealing:** Keep the waste container tightly sealed when not in use.
- **Storage:** Store the waste container in a secure, well-ventilated area away from incompatible materials, heat, and ignition sources.[8]
- **Disposal Request:** Follow your institution's procedures for chemical waste disposal. This typically involves submitting a request to the Environmental Health & Safety (EH&S)

department for pickup by a licensed waste disposal company.[1][8]

- Empty Containers: Empty containers retain product residue and vapors and are also considered hazardous waste.[13] They must be disposed of through the same hazardous waste stream.[13]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tcichemicals.com [tcichemicals.com]
- 2. fiveable.me [fiveable.me]
- 3. bg.cpachem.com [bg.cpachem.com]
- 4. 硫代乙酸乙酯 ≥98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Ethyl thioacetate | CAS#:625-60-5 | Chemsrce [chemsrc.com]
- 6. S-Ethyl thiolacetate | C₄H₈OS | CID 61171 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CAS 625-60-5: S-Ethyl thioacetate | CymitQuimica [cymitquimica.com]
- 8. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 9. fishersci.com [fishersci.com]
- 10. aksci.com [aksci.com]
- 11. uwm.edu [uwm.edu]
- 12. labbox.eu [labbox.eu]
- 13. assets.thermofisher.com [assets.thermofisher.com]
- 14. apcbkk.com [apcbkk.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl thioacetate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1618606#personal-protective-equipment-for-handling-ethyl-thioacetate\]](https://www.benchchem.com/product/b1618606#personal-protective-equipment-for-handling-ethyl-thioacetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com